

In Vitro Antibacterial Spectrum of Gentamicin C: A Technical Guide

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Compound of Interest

Compound Name: *Gentamicin C*

Cat. No.: *B079845*

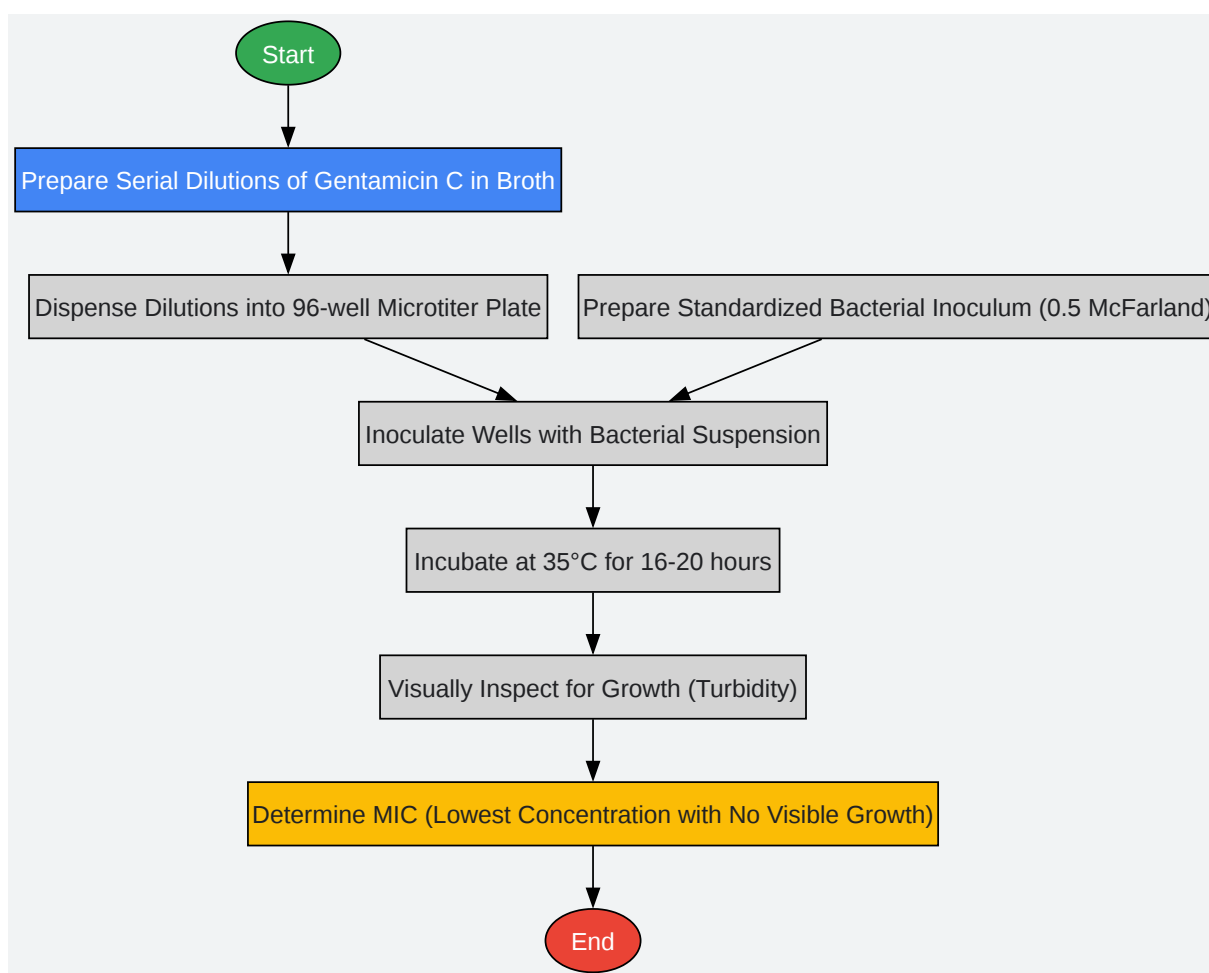
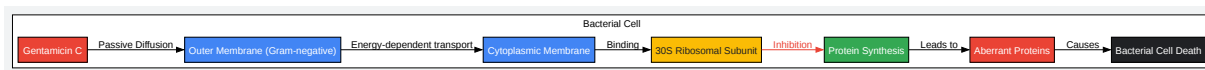
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This technical guide provides a comprehensive overview of the in vitro antibacterial spectrum of **Gentamicin C**, a widely used aminoglycoside antibiotic. The document details its mechanism of action, summarizes its activity against a broad range of clinically relevant bacteria through quantitative data, and outlines the standardized experimental protocols for determining its efficacy.

Mechanism of Action

Gentamicin C exerts its bactericidal effect by irreversibly binding to the 30S subunit of the bacterial ribosome.[1] This binding interferes with protein synthesis in several ways: it blocks the initiation of protein synthesis, causes misreading of the mRNA template leading to the incorporation of incorrect amino acids into the growing polypeptide chain, and disrupts the polysome, the complex of a single mRNA with multiple ribosomes.[2][3] The accumulation of aberrant proteins and the disruption of normal protein synthesis ultimately lead to bacterial cell death. This action is concentration-dependent, meaning that higher concentrations of the antibiotic result in a more rapid and extensive killing of bacteria.[4]



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